

# 6-methyl-5,6-dihydro-2H-pyran-2-one structure elucidation NMR

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**Compound Focus:** 6-methyl-5,6-dihydro-2H-pyran-2-one

CAS No.: 10048-32-5

Cat. No.: S585792

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## Compound Identification and General Information

The compound **6-methyl-5,6-dihydro-2H-pyran-2-one** (CAS Number 108-54-3) has the molecular formula  $C_6H_8O_2$  and a molecular weight of **112.13 g/mol** [1]. It's a heterocyclic compound noted for various biological activities, including antitumor, antifungal, and antimicrobial properties [1].

A 2024 study synthesized novel azo dyes based on a related compound, **4-Hydroxy-6-methyl-5,6-dihydro-2H-pyran-2-one**, and evaluated their biological activities [2]. This indicates current scientific interest in this class of molecules.

## NMR Data Availability

Specific NMR data for **6-methyl-5,6-dihydro-2H-pyran-2-one** is not available in the search results. Here's what was found for related structures:

Compound Name	Available NMR Data	Source / Context
5,6-dihydro-2H-pyran-2-one	$^1H$ NMR data is listed [3].	Appears as a reference compound on a chemical database.

Compound Name	Available NMR Data	Source / Context
6-methyl-5,6-dihydro-2H-pyran-2-one	Specific NMR data <b>not found</b> in search results.	--
4-Hydroxy-6-methyl-5,6-dihydro-2H-pyran-2-one	Mentioned in a 2024 synthetic study, but paper <b>may not contain</b> full NMR characterization data [2].	--

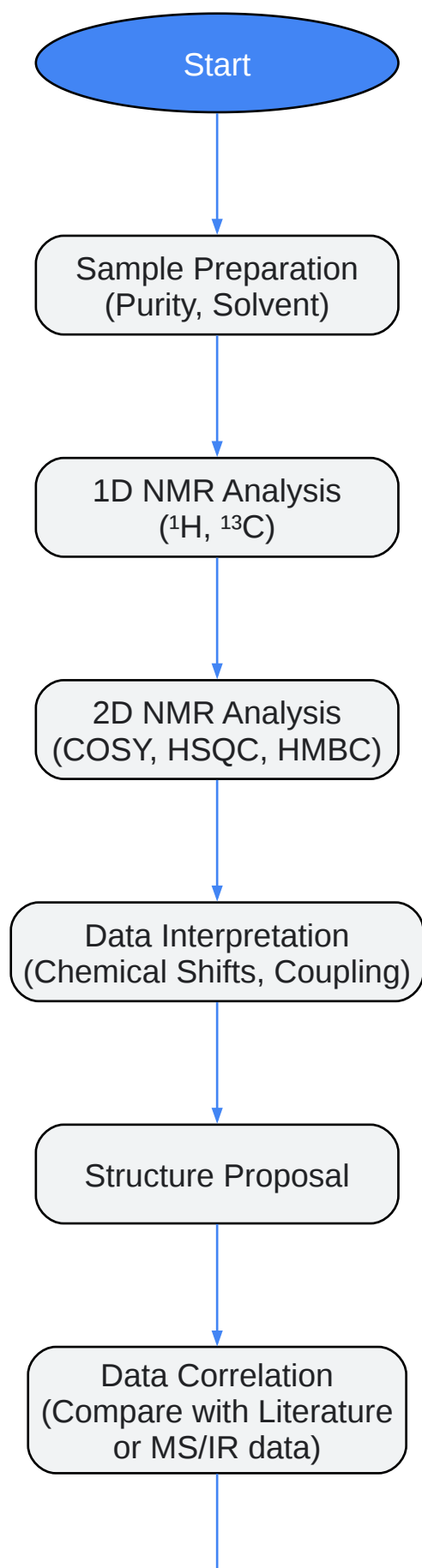
## A Practical Path Forward

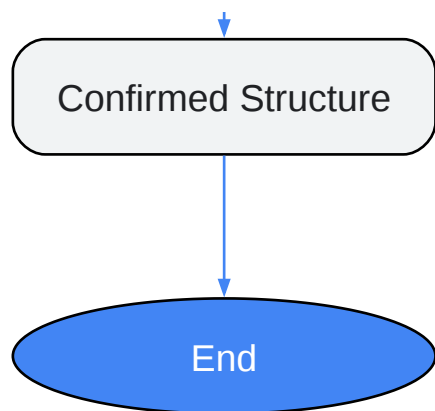
As a full whitepaper with complete experimental NMR data cannot be constructed from the available sources, here are suggested steps to obtain the information you need:

- **Consult Specialized Databases:** The most efficient way to find detailed NMR spectra is to query specialized scientific databases.
  - **Reaxys** and **SciFinder** are excellent commercial resources.
  - **PubChem** (CID 24869 for this compound) sometimes hosts spectral data submitted by users or pulled from other sources [4].
- **Estimate Chemical Shifts:** For the parent structure, **5,6-dihydro-2H-pyran-2-one**, you would expect NMR signals typical of an  $\alpha,\beta$ -unsaturated lactone. The 2022 overview on ScienceDirect confirms that NMR data for this core structure and its reduced derivatives has been "recently updated," indicating that it is a characterized system, even if the specific methyl-substituted analog's data is not directly listed in these results [5]. You could estimate the shifts for the 6-methyl derivative based on this known core structure and the expected effects of adding a methyl group.

## Experimental Workflow for Structure Elucidation

Based on standard laboratory practices for characterizing a novel or synthesized organic compound, the following diagram outlines the key steps, from preparation to confirmation. This workflow would be applicable once you have the compound in hand.





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This workflow highlights the multi-technique approach required for confident structure elucidation. Two-dimensional NMR techniques like **COSY** (to show proton-proton couplings), **HSQC** (to link protons directly to their carbon atoms), and **HMBC** (to show longer-range proton-carbon connections) are particularly crucial for unambiguously assigning the structure [5].

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## References

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2. Synthesis, Characterization, and Biological Studies of Novel... | CoLab [colab.ws]
3. 5,6-dihydro-2h-pyran-2-one(3393-45-1) 1 h nmr [chemicalbook.com]
4. - 6 - methyl , 5 - 6 - dihydro - 2 - H - pyran | C6H8O2 | CID... - PubChem 2 one [pubchem.ncbi.nlm.nih.gov]
5. 2H-Pyran-2-One - an overview [sciencedirect.com]

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